

Physcion 8-O-rutinoside structure and chemical properties

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Compound of Interest

Compound Name: *Physcion 8-O-rutinoside*

Cat. No.: *B1644593*

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Physcion 8-O-rutinoside: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Physcion 8-O-rutinoside is a naturally occurring anthraquinone glycoside that has been identified in plant species of the *Rhamnus* genus, notably from the barks of *Rhamnus libanoticus* and *Rhamnus alaternus*. As a derivative of physcion, it belongs to a class of compounds known for their diverse biological activities. This technical guide provides a detailed overview of the structure and known chemical properties of **Physcion 8-O-rutinoside**, intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development. While comprehensive experimental data remains somewhat elusive in publicly accessible literature, this document consolidates the available information to facilitate further investigation into this promising bioactive compound.

Chemical Structure and Properties

The fundamental structure of **Physcion 8-O-rutinoside** consists of a physcion aglycone linked to a rutinoside (a disaccharide composed of rhamnose and glucose) moiety at the 8-position via an O-glycosidic bond.

Table 1: General and Physicochemical Properties of **Physcion 8-O-rutinoside**

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₂ O ₁₄	[1]
Molecular Weight	592.55 g/mol	[1]
CAS Number	129393-21-1	[1]
Appearance	Not specified in available literature	[1]
Melting Point	Not specified in available literature	
Solubility	Not specified in available literature	
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	

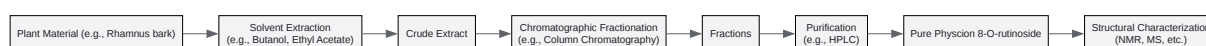
Table 2: Spectroscopic Data for **Physcion 8-O-rutinoside**

Spectroscopic Technique	Data	Source
¹ H NMR	Data not available in searched literature. Structure confirmed by H-NMR.	[2]
¹³ C NMR	Data not available in searched literature.	[2]
Mass Spectrometry (MS)	Structure confirmed by MS-data.	
Infrared (IR) Spectroscopy	Data not available in searched literature.	
UV-Vis Spectroscopy	Data not available in searched literature.	

Experimental Protocols

Detailed experimental protocols for the isolation and purification of **Physcion 8-O-rutinoside** are not fully available in the reviewed literature. However, the compound has been successfully isolated from the bark of *Rhamnus libanoticus* and both the butanolic and ethyl acetate extracts of *Rhamnus alaternus* L. root bark and leaves. The structural elucidation was reportedly achieved through the use of 1D- and 2D-NMR (Nuclear Magnetic Resonance) and FAB-MS (Fast Atom Bombardment Mass Spectrometry).

A general workflow for the isolation of such natural products can be inferred, as depicted in the diagram below.



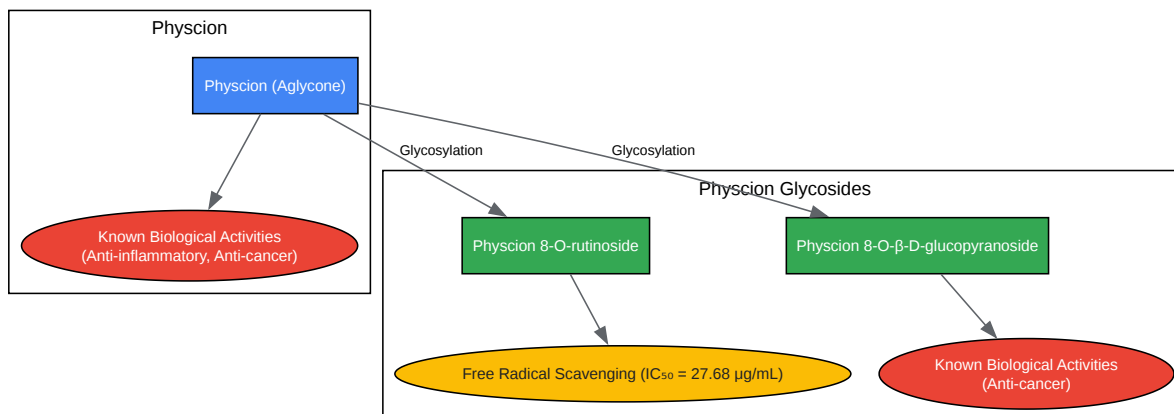
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A generalized workflow for the isolation and characterization of natural products.

Biological Activity and Signaling Pathways

The biological activities of the broader class of physcion and its glycosides have been investigated, revealing potential anti-inflammatory and anti-cancer properties.[3] However, specific studies detailing the biological activity and elucidating the signaling pathways of **Physcion 8-O-rutinoside** are limited. One study has reported its free radical scavenging activity, with an IC₅₀ value of 27.68 µg/mL in a DPPH (2,2-diphenyl-1-picrylhydrazyl) assay.

Due to the lack of specific data on the signaling pathways modulated by **Physcion 8-O-rutinoside**, a diagrammatic representation cannot be provided at this time. Research into the specific molecular targets and mechanisms of action of this compound is a promising area for future investigation. The known anti-cancer activities of the aglycone, physcion, and a related glycoside, physcion 8-O-β-D-glucopyranoside, involve the regulation of cell cycle, apoptosis, and various signaling pathways, which may provide a starting point for investigating the mechanisms of **Physcion 8-O-rutinoside**.[4]



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Relationship between Physcion and its glycosides with their known activities.

Conclusion and Future Directions

Physcion 8-O-rutinoside represents a potentially valuable natural product for further scientific inquiry. The currently available data, while limited, confirms its structure and suggests antioxidant properties. To fully unlock its potential for drug development, future research should focus on:

- **Comprehensive Physicochemical Characterization:** Detailed experimental determination of its melting point, solubility in various pharmaceutically relevant solvents, and full spectroscopic data (^1H NMR, ^{13}C NMR, IR, and UV-Vis).
- **Development of Standardized Isolation Protocols:** Publication of detailed and reproducible methods for the extraction and purification of **Physcion 8-O-rutinoside** to ensure a consistent supply for research purposes.
- **In-depth Biological Evaluation:** Systematic investigation of its pharmacological activities, including but not limited to its anti-inflammatory, anti-cancer, and anti-microbial properties.

- Elucidation of Mechanisms of Action: Identification of the specific molecular targets and signaling pathways modulated by **Physcion 8-O-rutinoside** to understand its mode of action at a cellular level.

This technical guide serves as a call to the scientific community to further explore the chemical and biological landscape of **Physcion 8-O-rutinoside**, a compound that holds promise for the development of novel therapeutics.

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